

Technical Guide: Z-D-Lys(Boc)-OSu in Advanced Peptide Synthesis

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Compound of Interest

Compound Name: Z-D-Lys(boc)-osu

CAS No.: 78603-23-3

Cat. No.: B613314

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Executive Summary

Z-D-Lys(Boc)-OSu (α -Benzyloxycarbonyl-N ϵ -tert-butoxycarbonyl-D-lysine N-hydroxysuccinimide ester) is a pre-activated, orthogonally protected amino acid derivative. It is primarily employed in the synthesis of protease-resistant peptides and peptidomimetics due to its D-configuration (which disrupts natural enzymatic recognition) and its active ester (OSu) functionality (which facilitates rapid, racemization-free coupling).

This compound features a unique orthogonal protection scheme:

- α -Protection (Z/Cbz): Stable to trifluoroacetic acid (TFA); removed by hydrogenolysis () or strong acids (HBr/AcOH).
- N ϵ -Protection (Boc): Acid-labile (removed by TFA); stable to hydrogenolysis.

This orthogonality allows for precise, site-selective manipulation of the lysine side chain or the N-terminus during complex molecule assembly.

Physicochemical Profile

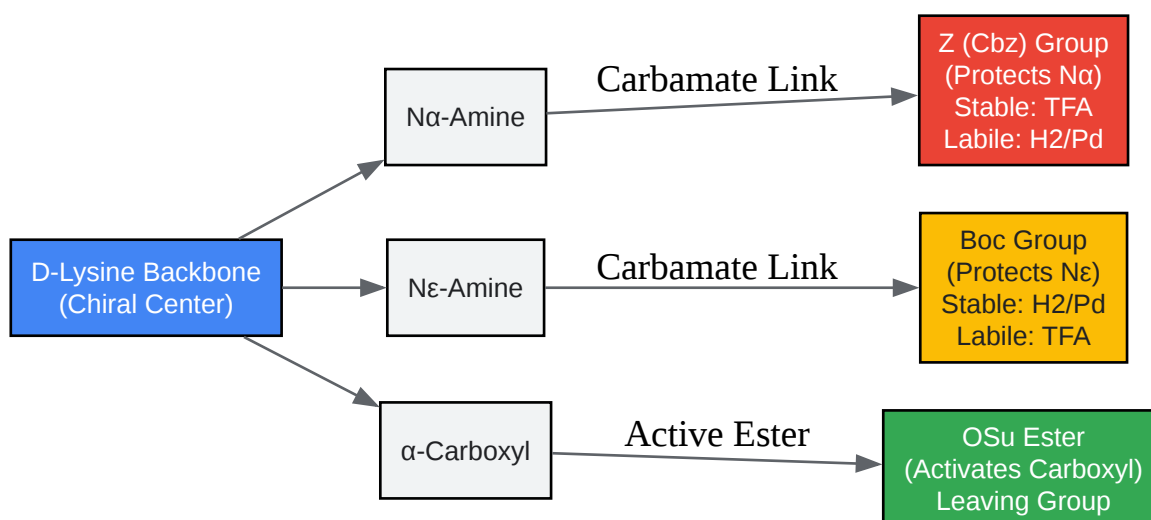
Molecular Specifications

The following data establishes the baseline identity for Quality Control (QC) and stoichiometry calculations.

Property	Specification
Chemical Name	Z-D-Lys(Boc)-OSu
IUPAC Name	2,5-Dioxopyrrolidin-1-yl (2R)-2-(benzyloxycarbonylamino)-6-(tert-butoxycarbonylamino)hexanoate
CAS Number	78603-23-3
Molecular Formula	
Molecular Weight	477.51 g/mol
Stereochemistry	D-Isomer (R-configuration at -carbon)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DMSO, DCM, NMP; Insoluble in water
Storage	-20°C, Desiccated, Protect from light

Structural Architecture

The molecule is engineered with three functional "modules" attached to the D-Lysine backbone.



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Figure 1: Structural hierarchy of **Z-D-Lys(Boc)-OSu** highlighting orthogonal protection and activation sites.

Synthetic Utility & Mechanism

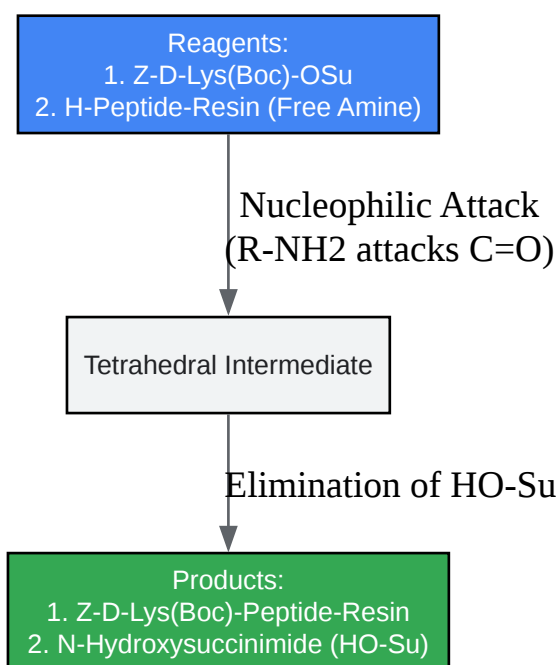
Why Use the OSu Ester?

The N-hydroxysuccinimide (OSu) ester is an "active ester." Unlike free amino acids which require activation agents (like DCC, EDC, or HATU) in situ, **Z-D-Lys(Boc)-OSu** reacts directly with primary amines.

- Benefit 1: Eliminates the need for activation reagents, reducing byproduct formation (e.g., dicyclohexylurea).
- Benefit 2: Minimizes racemization risk during coupling, preserving the strict D-configuration.

Mechanism of Action

The coupling reaction proceeds via a nucleophilic acyl substitution. The amine of the growing peptide chain attacks the carbonyl carbon of the lysine, displacing the N-hydroxysuccinimide (HOSu) leaving group.



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Figure 2: Simplified reaction pathway for the coupling of **Z-D-Lys(Boc)-OSu** to a peptide chain.

Experimental Protocol: Solid-Phase Coupling

Context: This protocol describes the coupling of **Z-D-Lys(Boc)-OSu** to a resin-bound peptide with a free N-terminal amine. This is a "Self-Validating" workflow using the Kaiser Test.

Reagents Required

- Solvent: Dimethylformamide (DMF), Peptide Synthesis Grade (Dry).
- Base: Diisopropylethylamine (DIPEA) (Optional, only if the resin amine is protonated).
- Substrate: **Z-D-Lys(Boc)-OSu** (1.5 to 3.0 equivalents relative to resin loading).
- Validation: Kaiser Test Kit (Ninhydrin, Phenol, KCN).

Step-by-Step Methodology

- Preparation of Resin:
 - Ensure the resin-bound peptide has a free amine (deprotected).

- Wash resin 3x with DMF to remove trace deprotection reagents (e.g., Piperidine).
- Dissolution:
 - Dissolve **Z-D-Lys(Boc)-OSu** in minimum DMF. (Concentration ~0.1 - 0.3 M).
 - Note: The solution should be clear. If cloudy, sonicate briefly.
- Coupling Reaction:
 - Add the **Z-D-Lys(Boc)-OSu** solution to the resin.
 - Optional: Add 1.0 eq of DIPEA if the N-terminus is suspected to be a salt (e.g., TFA salt).
 - Agitate gently (rocker or shaker) for 2 to 4 hours at room temperature.
- Self-Validating Checkpoint (Kaiser Test):
 - Remove a few resin beads and wash with Ethanol.
 - Add 2 drops each of Ninhydrin, Phenol, and KCN solutions. Heat at 100°C for 2 mins.
 - Result Interpretation:
 - Blue/Purple Beads: Positive for free amines. Coupling FAILED or incomplete.

Action: Recouple.
 - Yellow/Colorless Beads: Negative for free amines. Coupling SUCCESSFUL.

Action: Proceed to wash.
- Workup:
 - Drain the reaction vessel.
 - Wash resin 3x with DMF, 3x with DCM.

Quality Control & Stability

Analytical Expectations

- HPLC: Purity should be >98%. Impurities often include hydrolyzed free acid (Z-D-Lys(Boc)-OH) or N-hydroxysuccinimide.
- Mass Spectrometry (ESI-MS):
 - Expected
: ~478.5 Da.
 - Expected
: ~500.5 Da.^[1]

Handling Precautions

- Hydrolysis Sensitivity: OSu esters are sensitive to moisture. Always allow the bottle to reach room temperature before opening to prevent condensation.
- Safety: The compound is an irritant (H315, H319, H335). Wear gloves and safety glasses. Avoid inhalation of dust.^{[2][3][4]}

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 56777339, **Z-D-Lys(boc)-osu**. Retrieved from [\[Link\]](#)

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Sources

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